

Vegfr-IN-4 stability and storage conditions

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Compound of Interest

Compound Name: Vegfr-IN-4

Cat. No.: B15138198

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Vegfr-IN-4 Technical Support Center

This technical support center provides guidance on the stability, storage, and handling of **Vegfr-IN-4**. Please note that specific data for a compound named "**Vegfr-IN-4**" is not publicly available. The information provided below is based on data for the structurally related compound, VEGFR-IN-3, and general guidelines for handling similar research molecules.

Frequently Asked Questions (FAQs)

Q1: How should I store **Vegfr-IN-4** powder?

A: **Vegfr-IN-4** powder should be stored under specific temperature conditions to ensure its stability. For long-term storage, -20°C is recommended, which can preserve the compound for up to three years. For shorter periods, storage at 4°C is acceptable for up to two years.

Q2: What are the recommended storage conditions for **Vegfr-IN-4** in solvent?

A: When dissolved in a solvent, **Vegfr-IN-4** should be stored at -80°C for up to six months or at -20°C for up to one month. It is advisable to aliquot the solution to avoid repeated freeze-thaw cycles.

Q3: How should **Vegfr-IN-4** be shipped?

A: **Vegfr-IN-4** is stable at room temperature for a few days, making it suitable for standard shipping conditions.

Q4: In which solvents is **Vegfr-IN-4** soluble?

A: **Vegfr-IN-4** is generally soluble in DMSO. If solubility issues arise, trying other solvents may be necessary.

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Compound appears degraded or inactive	Improper storage conditions.	Verify that the compound has been stored at the recommended temperatures (-20°C for powder, -80°C for solvent). Avoid repeated freeze-thaw cycles by preparing aliquots.
Difficulty dissolving the compound	Incorrect solvent or concentration.	Ensure you are using a recommended solvent such as DMSO. Gentle warming or vortexing may aid dissolution.
Inconsistent experimental results	Instability of the compound in the experimental buffer or media.	Prepare fresh solutions for each experiment. Assess the stability of the compound in your specific assay conditions.

Storage and Stability Data

The following tables summarize the recommended storage conditions and stability for **Vegfr-IN-4**, based on data for VEGFR-IN-3.

Powder Storage

Temperature	Duration
-20°C	3 years
4°C	2 years

Solution Storage (in Solvent)

Temperature	Duration
-80°C	6 months
-20°C	1 month

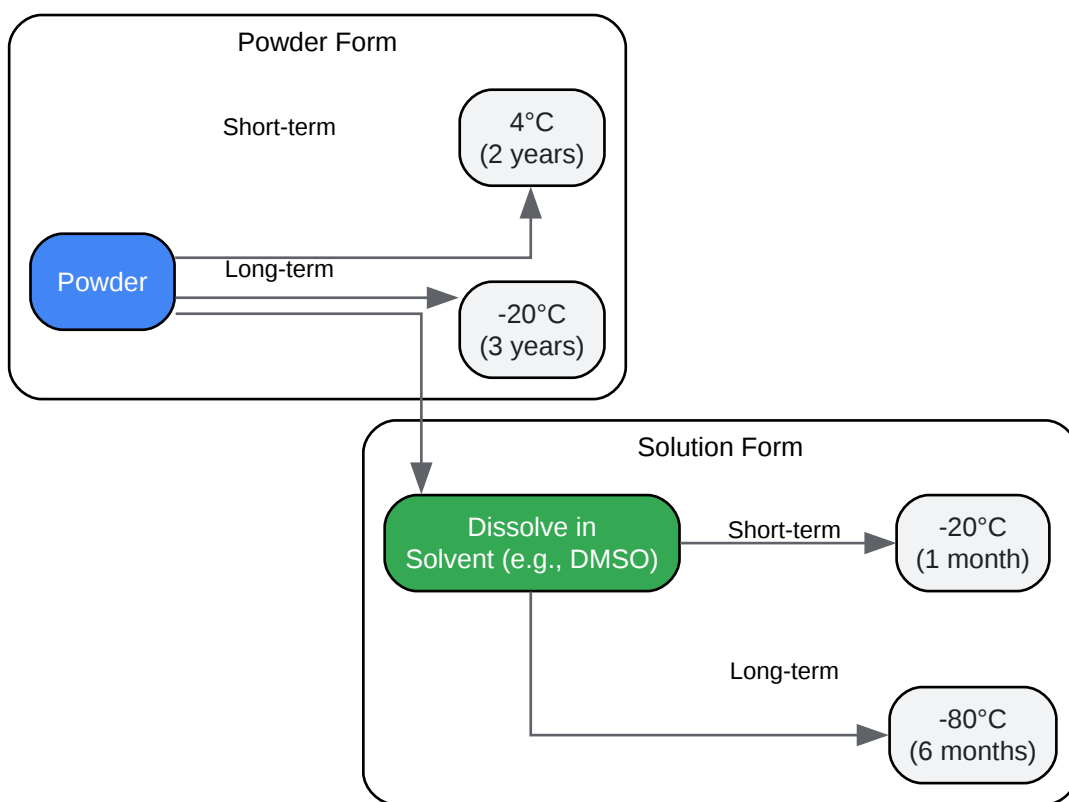
Experimental Protocols

Preparation of Stock Solutions

- Solvent Selection: Use an appropriate solvent, such as DMSO, to dissolve the **Vegfr-IN-4** powder.
- Concentration: Prepare a stock solution at a concentration that is convenient for your experimental dilutions. For example, to prepare a 10 mM stock solution, dissolve the appropriate mass of **Vegfr-IN-4** in the calculated volume of DMSO.
- Storage: Store the stock solution in aliquots at -80°C to minimize freeze-thaw cycles.

Visual Guides

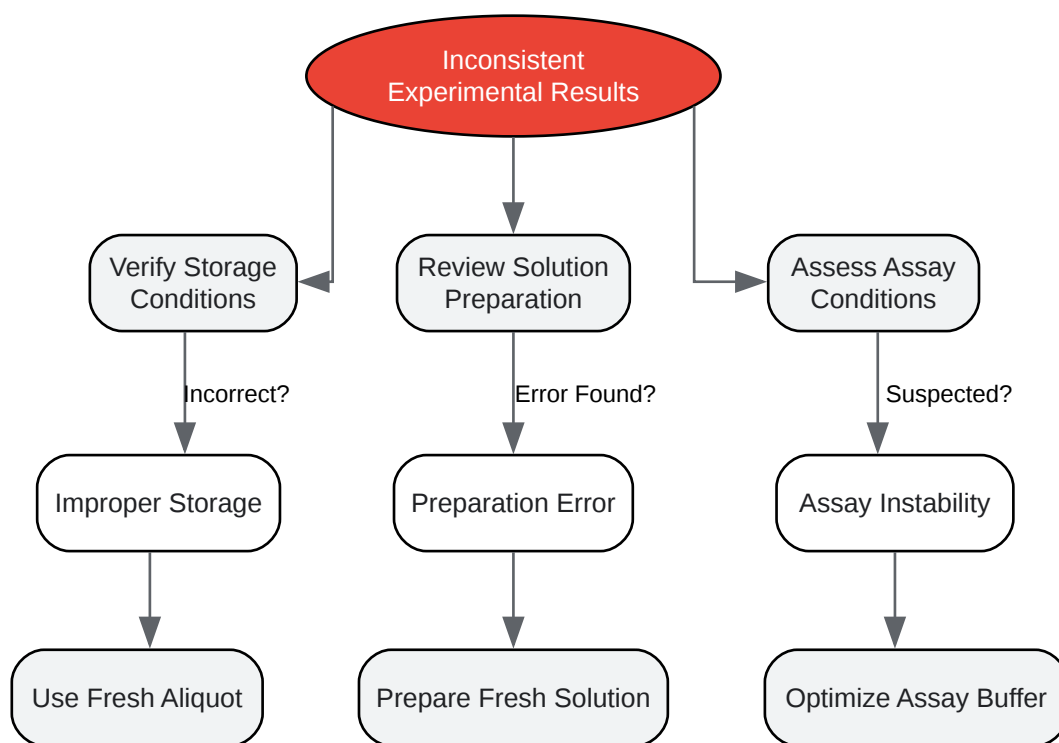
Recommended Storage Workflow



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Caption: Recommended storage workflow for **Vegfr-IN-4**.

Troubleshooting Logic for Inconsistent Results



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Caption: Troubleshooting guide for inconsistent experimental results.

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